

In-Depth Technical Guide to Safety Precautions for Handling Benzylhydrazine

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Compound of Interest

Compound Name: **Benzylhydrazine**

Cat. No.: **B1204620**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the essential safety precautions and handling procedures for **benzylhydrazine** and its salts. Given its toxicological profile and reactivity, strict adherence to these guidelines is paramount to ensure the safety of laboratory personnel and the integrity of research.

Chemical and Physical Properties

Benzylhydrazine is a versatile reagent in organic synthesis, particularly in the development of pharmaceutical compounds. It is crucial to understand its physical and chemical properties to handle it safely. The data presented below is for **benzylhydrazine** and its common salt forms.

Property	Benzylhydrazine (Free Base)	Benzylhydrazine Hydrochloride	Benzylhydrazine Dihydrochloride
CAS Number	555-96-4 [1] [2] [3] [4] [5] [6] [7] [8]	1073-62-7 [9]	20570-96-1 [10]
Molecular Formula	C ₇ H ₁₀ N ₂ [1] [3] [4] [6] [7]	C ₇ H ₁₁ ClN ₂	C ₇ H ₁₂ Cl ₂ N ₂ [10]
Molecular Weight	122.17 g/mol [1] [3] [4] [6] [7]	158.63 g/mol	195.09 g/mol [10]
Appearance	Colorless to light yellow liquid or solid [4] [6]	White to off-white crystalline solid	Beige powder
Boiling Point	135 °C @ 20 mmHg	265.4 °C @ 760 mmHg	Not available
Melting Point	112 °C [4]	113 °C	143-145 °C (decomposes) [10]
Flash Point	132 °C	132°C	Not applicable [10]
Density	1.033 g/cm ³ [3]	Not available	Not available
Solubility	Not available	Soluble in water and alcohol	Insoluble in water
Vapor Pressure	Not available	0.00918 mmHg @ 25°C	Not available

Toxicological Data

Benzylhydrazine and its derivatives are toxic and should be handled with extreme caution. The primary routes of exposure are inhalation, ingestion, and skin contact.

Parameter	Value	Species	Route	Reference
LD ₅₀ (Lethal Dose, 50%)	90 mg/kg	Mouse	Oral	[9]
LD ₅₀ (Lethal Dose, 50%)	120 mg/kg	Rat	Intraperitoneal	[9]
LD ₅₀ (Lethal Dose, 50%)	50 mg/kg	Mouse	Intraperitoneal	[9]
LD ₅₀ (Lethal Dose, 50%)	11 mg/kg	Mouse	Intraperitoneal	

Note: The majority of available acute toxicity data is for the hydrochloride salt. The toxicological properties of the free base are expected to be similar.

Hazard Identification and Classification

Benzylhydrazine is classified as a hazardous substance. The following table summarizes its GHS hazard statements.

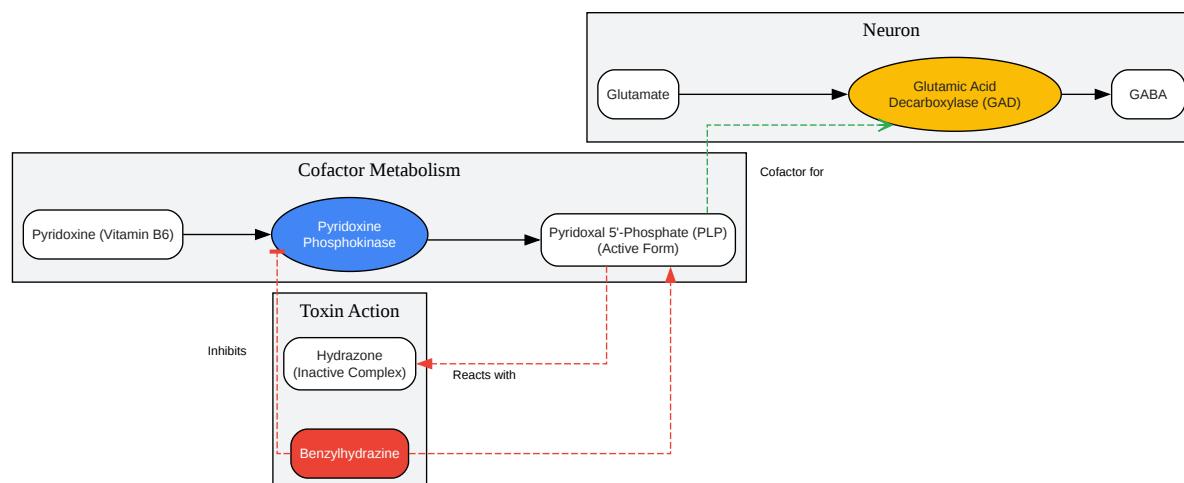
Hazard Class	GHS Code	Description
Acute Toxicity, Oral	H301	Toxic if swallowed.[9]
Skin Corrosion/Irritation	H315	Causes skin irritation.[9]
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation.[9]
Specific target organ toxicity — Single exposure	H335	May cause respiratory irritation.

Mechanism of Toxicity: Interference with Vitamin B6 Metabolism

The neurotoxicity of hydrazine and its derivatives, including **benzylhydrazine**, is primarily attributed to their interference with vitamin B6 (pyridoxine) metabolism.[11] Pyridoxal 5'-

phosphate (PLP), the active form of vitamin B6, is a crucial cofactor for the enzyme glutamic acid decarboxylase (GAD).^[11] GAD catalyzes the conversion of the excitatory neurotransmitter glutamate to the inhibitory neurotransmitter gamma-aminobutyric acid (GABA).^[11]

Hydrazines can react with pyridoxal, forming hydrazones, which depletes the levels of available PLP.^[12] This functional deficiency of vitamin B6 leads to reduced GAD activity, resulting in decreased GABA synthesis in the central nervous system.^{[11][12]} The subsequent imbalance between excitatory and inhibitory neurotransmission can lead to symptoms such as seizures, a hallmark of acute hydrazine toxicity.^[11]



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Caption: Mechanism of **Benzylhydrazine**-Induced Neurotoxicity.

Experimental Protocols for Safe Handling

Adherence to a strict, standardized protocol is essential when working with **benzylhydrazine**.

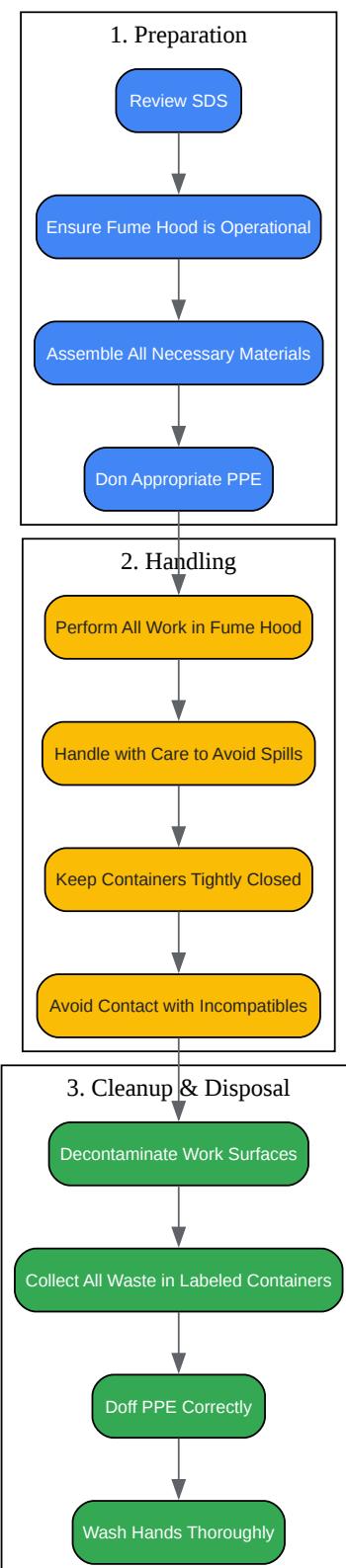
Personal Protective Equipment (PPE)

A minimum level of PPE is required at all times when handling **benzylhydrazine**.

PPE Category	Specification	Rationale and Best Practices
Eye/Face Protection	Chemical safety goggles and a face shield.	Essential for protecting eyes from splashes. Standard safety glasses are insufficient.
Hand Protection	Chemical-resistant gloves (e.g., nitrile or butyl rubber).	Inspect gloves for degradation or punctures before use. Dispose of contaminated gloves immediately and wash hands after removal.
Body Protection	A fully fastened, flame-resistant laboratory coat. For larger quantities, an impervious apron is recommended.	Provides a primary barrier against accidental spills.
Respiratory Protection	All handling should be performed within a certified chemical fume hood to minimize inhalation of vapors or aerosols. An N95 or higher-rated respirator may be necessary for large spills or if ventilation is inadequate.	Benzylhydrazine can cause respiratory irritation.
Foot Protection	Closed-toe shoes.	Protects feet from spills and falling objects.

Standard Operating Procedure (SOP) for Handling Benzylhydrazine

This SOP outlines the essential steps for safely handling **benzylhydrazine** in a laboratory setting.



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Caption: Standard Operating Procedure for Handling **Benzylhydrazine**.

Storage and Stability

Proper storage of **benzylhydrazine** is critical to maintain its stability and prevent hazardous reactions.

- Storage Conditions: Store in a cool, dry, and well-ventilated area.[13] Keep containers tightly closed to prevent exposure to air and moisture.[13] Some sources recommend storing under an inert atmosphere (e.g., nitrogen) and at refrigerated temperatures (0-10°C).
- Incompatible Materials: **Benzylhydrazine** is a strong reducing agent and is incompatible with strong oxidizing agents.[11] Contact with oxidizers can lead to vigorous, potentially explosive reactions.
- Hazardous Decomposition Products: When heated to decomposition, **benzylhydrazine** may emit toxic fumes, including nitrogen oxides (NOx) and carbon oxides.[4][11]

Emergency Procedures

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention. [13]
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 1-2 glasses of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [13]

Spill and Leak Procedures

In the event of a spill, follow these procedures:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, preferably within a chemical fume hood.
- Contain: For liquid spills, create a barrier with an inert absorbent material (e.g., sand, vermiculite) to prevent spreading. For solid spills, carefully sweep or scoop the material into a suitable disposal container, minimizing dust generation.
- Neutralize (for small spills): Small spills of hydrazine solutions can be neutralized.
 - Dilute the spilled hydrazine solution with water to a concentration of 5% or less.

- Slowly add an equal volume of a 5% aqueous solution of calcium hypochlorite or sodium hypochlorite with constant stirring. This reaction is exothermic.
- Test for complete neutralization before proceeding with disposal.
- Cleanup: Absorb the neutralized mixture with an inert material and place it in a designated, labeled container for hazardous waste disposal.
- Decontaminate: Clean the spill area thoroughly with soap and water. Collect all cleanup materials as hazardous waste.

Waste Disposal

All **benzylhydrazine** waste, including contaminated materials and empty containers, must be treated as hazardous waste and disposed of in accordance with all federal, state, and local regulations.[13][14]

- Waste Segregation: Do not mix **benzylhydrazine** waste with other waste streams.
- Labeling: All hazardous waste containers must be clearly labeled with "Hazardous Waste," the chemical name "**Benzylhydrazine**," and all appropriate hazard symbols.
- Professional Disposal: The recommended and safest method for disposing of **benzylhydrazine** is through a licensed professional waste disposal service. In-laboratory treatment is generally not advised unless conducted by personnel with specific training in chemical destruction methods.

Occupational Exposure Limits

Currently, there are no specific Occupational Safety and Health Administration (OSHA) Permissible Exposure Limits (PELs) or American Conference of Governmental Industrial Hygienists (ACGIH) Threshold Limit Values (TLVs) for **benzylhydrazine**. However, due to its structural similarity to hydrazine, the exposure limits for hydrazine should be considered as a conservative guide.

- OSHA PEL for Hydrazine: 1 ppm (8-hour time-weighted average)[9][15]
- ACGIH TLV for Hydrazine: 0.01 ppm (8-hour time-weighted average)[9][15]

It is imperative to maintain exposures to **benzylhydrazine** as low as reasonably achievable.

Conclusion

Benzylhydrazine is a valuable chemical reagent that requires careful and informed handling. By understanding its properties, hazards, and the necessary safety protocols, researchers can minimize risks and ensure a safe laboratory environment. This guide serves as a comprehensive resource, but it is essential to always consult the most current Safety Data Sheet (SDS) for **benzylhydrazine** before use and to be fully aware of your institution's specific safety policies and procedures.

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